

Technical Guide: 2-Nitrobenzhydrazide (CAS 606-26-8)

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Compound of Interest

Compound Name: 2-Nitrobenzohydrazide

CAS No.: 606-26-8

Cat. No.: B091997

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 2-Nitrobenzhydrazide (CAS 606-26-8), a molecule of interest in organic synthesis and medicinal chemistry. This document details its physicochemical properties, synthesis, and potential biological activities, with a focus on providing actionable information for research and development. All quantitative data is presented in structured tables, and a detailed experimental protocol for a representative synthesis is provided. Additionally, a conceptual workflow for its synthesis and potential biological screening is visualized using the DOT language.

Chemical Properties and Data

2-Nitrobenzhydrazide is a hydrazide derivative of 2-nitrobenzoic acid. Its chemical structure, featuring a nitro group ortho to the hydrazide moiety, makes it a versatile building block in the synthesis of various heterocyclic compounds and a subject of interest for its potential biological activities.

Table 1: Physicochemical Properties of 2-Nitrobenzhydrazide

Property	Value	Source
CAS Number	606-26-8	N/A
Molecular Formula	C ₇ H ₇ N ₃ O ₃	N/A
Molecular Weight	181.15 g/mol	N/A
Melting Point	121-123 °C	N/A
Appearance	Light yellow solid	N/A
Solubility	Soluble in methanol	N/A

Table 2: Spectroscopic Data (Predicted and Representative for Similar Structures)

Technique	Data
¹ H NMR (DMSO-d ₆ , 400 MHz)	Predicted δ (ppm): 10.0 (s, 1H, -NH), 8.0-7.5 (m, 4H, Ar-H), 4.5 (s, 2H, -NH ₂)
¹³ C NMR (DMSO-d ₆ , 100 MHz)	Predicted δ (ppm): 165 (C=O), 148 (C-NO ₂), 134, 131, 129, 124 (Ar-C), 130 (Ar-C-CO)
IR (KBr, cm ⁻¹)	Characteristic Peaks: 3300-3400 (N-H stretching), 1650 (C=O stretching, Amide I), 1520 (N-O stretching, asymmetric), 1340 (N-O stretching, symmetric)
Mass Spectrometry (EI)	m/z: 181 (M ⁺), 151, 135, 105, 77

Note: The spectroscopic data presented is a combination of predicted values and characteristic peaks observed in structurally related compounds due to the limited availability of experimentally derived spectra for 2-Nitrobenzhydrazide in public databases.

Synthesis of 2-Nitrobenzhydrazide

The most common laboratory-scale synthesis of 2-Nitrobenzhydrazide involves the hydrazinolysis of a 2-nitrobenzoic acid ester, typically methyl 2-nitrobenzoate, with hydrazine hydrate.

Experimental Protocol: Synthesis from Methyl 2-Nitrobenzoate

This protocol describes a general method for the synthesis of 2-Nitrobenzhydrazide.

Materials:

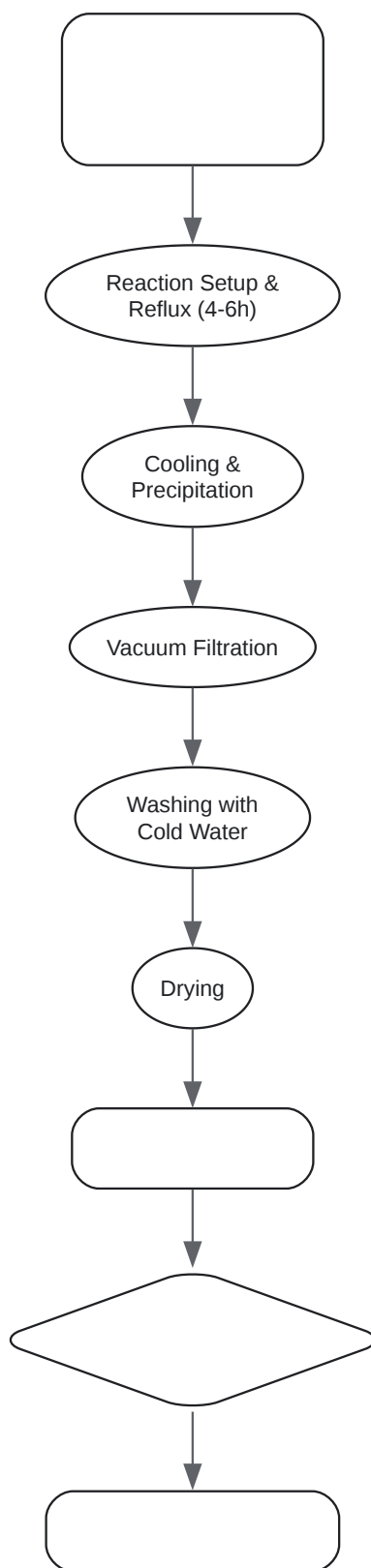
- Methyl 2-nitrobenzoate
- Hydrazine hydrate (80% solution in water)
- Ethanol (95%)
- Deionized water
- Round-bottom flask with reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Büchner funnel and filter paper
- Crystallizing dish

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve methyl 2-nitrobenzoate (0.1 mol) in ethanol (100 mL).
- **Addition of Hydrazine Hydrate:** To the stirred solution, add hydrazine hydrate (0.2 mol, 2 molar equivalents) dropwise at room temperature.

- **Reflux:** Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Precipitation:** After the reaction is complete, cool the mixture to room temperature and then place it in an ice bath for 30 minutes to facilitate the precipitation of the product.
- **Isolation:** Collect the precipitated solid by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the solid with two portions of cold deionized water (2 x 25 mL) to remove any unreacted hydrazine hydrate and other water-soluble impurities.
- **Drying:** Dry the product in a desiccator over anhydrous calcium chloride or in a vacuum oven at 50-60 °C.
- **Purification (Optional):** The crude product can be further purified by recrystallization from ethanol or an ethanol/water mixture to yield a crystalline solid.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of 2-Nitrobenzhydrazide.

Biological Activity and Mechanism of Action

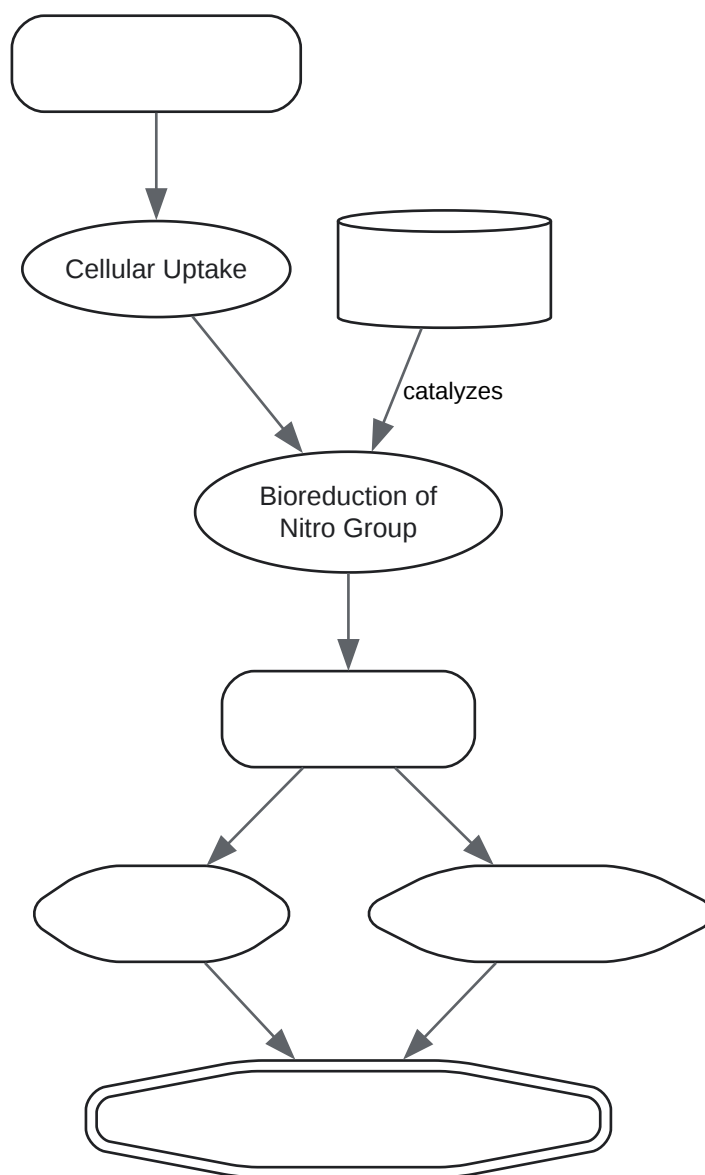
While specific studies on the biological activity of 2-Nitrobenzhydrazide are limited, the broader classes of compounds to which it belongs—nitroaromatics and hydrazides—are known to exhibit a wide range of biological effects.

Nitroaromatic compounds often exert their biological effects through bioreduction of the nitro group.^[1] This process can lead to the formation of reactive nitroso and hydroxylamine intermediates, which can interact with cellular macromolecules such as DNA and proteins.^[1] This mechanism is central to the antimicrobial and cytotoxic effects of many nitroaromatic drugs.^[1]

Hydrazide derivatives are also a well-established class of biologically active compounds, with many exhibiting antimicrobial, anticonvulsant, and anti-inflammatory properties.^{[2][3][4][5][6]} The hydrazide moiety can act as a pharmacophore and is present in several clinically used drugs.^[3]

Postulated Mechanism of Action: A Conceptual Pathway

Given the structural features of 2-Nitrobenzhydrazide, a plausible mechanism of action, particularly for antimicrobial activity, involves the enzymatic reduction of the nitro group within the target cell. This reduction can generate reactive nitrogen species that induce cellular damage.



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Caption: Postulated mechanism of action for 2-Nitrobenzhydrazide.

Applications and Future Directions

2-Nitrobenzhydrazide serves as a valuable intermediate in the synthesis of a variety of heterocyclic compounds, including pyrazoles, oxadiazoles, and triazoles, many of which are scaffolds for the development of new therapeutic agents. Its potential as a standalone therapeutic agent warrants further investigation, particularly in the areas of antimicrobial and anticancer research.

Future research should focus on:

- **Comprehensive Biological Screening:** Evaluating the activity of 2-Nitrobenzhydrazide against a broad panel of bacterial, fungal, and cancer cell lines.
- **Mechanism of Action Studies:** Elucidating the specific cellular targets and signaling pathways affected by 2-Nitrobenzhydrazide.
- **Analogue Synthesis:** Synthesizing and testing derivatives of 2-Nitrobenzhydrazide to explore structure-activity relationships and optimize for potency and selectivity.

Safety Information

As with all nitroaromatic compounds and hydrazide derivatives, 2-Nitrobenzhydrazide should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. scielo.br [scielo.br]
- 2. A review on biological activities and chemical synthesis of hydrazide derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Biological Activities of Hydrazone Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. scispace.com [scispace.com]
- 5. Mini-Review of the Importance of Hydrazides and Their Derivatives—Synthesis and Biological Activity [mdpi.com]
- 6. researchgate.net [researchgate.net]
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